

# Comprehensive Safety and Handling Guide for Lawsone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Lawsone

Cat. No.: B1674593

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This guide provides essential safety protocols, operational procedures, and disposal plans for handling **Lawsone** (2-hydroxy-1,4-naphthoquinone) in a laboratory setting. The information is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

## Hazard Identification and Classification

**Lawsone** is classified as a hazardous substance. It is crucial to understand its potential risks before handling.

- GHS Classification:
  - Skin Irritation (Category 2)[1][2]
  - Serious Eye Irritation (Category 2A)[1][2]
  - Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation[1][2]
- Hazard Statements:
  - H315: Causes skin irritation.[1][2]
  - H319: Causes serious eye irritation.[1][2]

- H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Lawson** to prevent direct contact and inhalation.

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Ensure gloves are inspected for integrity before use. <a href="#">[3]</a>
Eye/Face Protection	Safety goggles or face shield	Goggles should provide a complete seal around the eyes. A face shield should be used when there is a risk of splashing. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Skin and Body Protection	Laboratory coat or coveralls	A long-sleeved lab coat is the minimum requirement. For larger quantities or potential for significant exposure, chemical-resistant coveralls are recommended. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Respiratory Protection	NIOSH-approved respirator	Required when handling the powder outside of a fume hood or in poorly ventilated areas to avoid inhaling dust particles. <a href="#">[2]</a> <a href="#">[4]</a>

## Quantitative Data Summary

This table summarizes key quantitative data for **Lawson**.

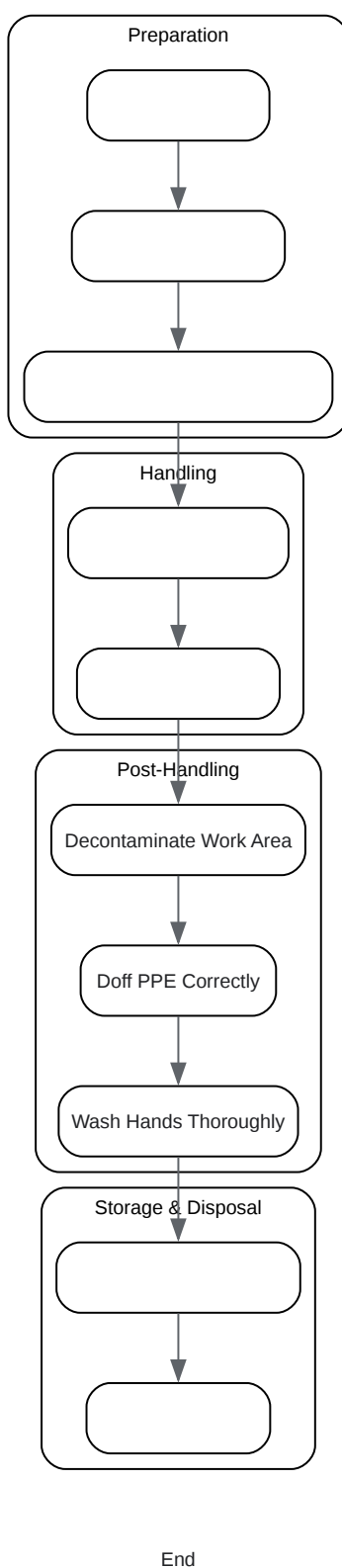
Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>6</sub> O <sub>3</sub>	[1][6]
Molecular Weight	174.16 g/mol	[1][6]
Appearance	Yellow to red-orange solid powder	[1][7]
Melting Point	192-195 °C	[1]
Boiling Point	265.11 °C at 760 mmHg	[1]
Solubility	Soluble in DMSO	[8][9]
Toxicity (LD50)	100 mg/kg (intraperitoneal, mouse)	[10]

## Operational and Disposal Plans

This section provides step-by-step guidance for the safe handling, storage, and disposal of **Lawson**.

### Safe Handling Workflow

The following diagram illustrates the standard workflow for safely handling **Lawson** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Lawsone**.

## Step-by-Step Handling Procedures

- Preparation:
  - Conduct a thorough risk assessment for the planned experiment.
  - Put on all required PPE: lab coat, chemical-resistant gloves, and safety goggles.[\[1\]](#)[\[2\]](#)
  - Prepare the work area. All handling of solid **Lawson** should be done in a certified chemical fume hood to avoid inhalation of the powder.[\[1\]](#)
- Handling:
  - Carefully weigh the required amount of **Lawson** powder. Avoid creating dust.[\[2\]](#)
  - When preparing solutions, add the solvent to the **Lawson** powder slowly to prevent splashing.
  - Keep containers closed when not in use.
- Storage:
  - Store **Lawson** in a tightly sealed container in a cool, dry, and well-ventilated area.[\[1\]](#)
  - It should be stored locked up and away from incompatible materials.[\[1\]](#) For long-term storage, keep the powder at -20°C.[\[8\]](#)[\[9\]](#)
  - Solutions of **Lawson** in a solvent should be stored at -80°C for up to one year.[\[8\]](#)[\[9\]](#)

## Spill and Emergency Procedures

- Small Spills:
  - Evacuate non-essential personnel from the area.[\[1\]](#)
  - Wearing appropriate PPE, cover the spill with an absorbent, non-combustible material like sand or vermiculite.[\[1\]](#)
  - Carefully sweep up the material and place it in a sealed container for disposal.

- Decontaminate the spill area with alcohol and then wash with soap and water.[1][11]
- First Aid:
  - Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.[1][2]
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek medical attention.[1][2]
  - Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[1][2]
  - Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[2]

## Disposal Plan

- Chemical Waste:
  - All waste containing **Lawson**, including contaminated absorbent materials, must be disposed of as hazardous chemical waste.
  - Place waste in a clearly labeled, sealed, and leak-proof container.
  - Follow all local, state, and federal regulations for hazardous waste disposal.[1]
- Contaminated PPE:
  - Disposable gloves and other contaminated disposable items should be placed in a sealed bag and disposed of as hazardous waste.[11]
  - Contaminated clothing should be decontaminated before reuse or disposed of as hazardous waste.[1]

# Experimental Protocol: Isolation of Lawsone from Henna Leaves

This protocol describes a method for the isolation of **Lawsone** from powdered henna leaves, adapted from published literature.<sup>[6]</sup>

## Materials:

- Powdered henna leaves
- n-hexane
- Toluene
- Sodium hydroxide (0.2 M)
- Hydrochloric acid (0.2 M)
- Diethyl ether
- Magnesium sulfate
- Soxhlet apparatus
- Rotary evaporator
- Separating funnel
- Thin-layer chromatography (TLC) supplies (ethanol: ethyl acetate 1:2 solvent system)

## Procedure:

- Extraction:
  - Add approximately 40 g of powdered henna leaves to 1 L of distilled n-hexane.
  - Stir the mixture continuously for 6-7 days.

- Transfer the mixture to a thimble and place it in a Soxhlet apparatus. Heat for two days to extract the compounds.
- Evaporate the solvent using a rotary evaporator.
- Separation:
  - Dissolve the residue in 100 mL of toluene and transfer it to a separating funnel.
  - Add 100 mL of 0.2 M sodium hydroxide solution, shake well, and allow the layers to separate.
  - Collect the aqueous layer, which now contains the sodium salt of **Lawson**.
- Purification:
  - Acidify the aqueous layer with 0.2 M hydrochloric acid until a precipitate forms.
  - Extract the precipitate with diethyl ether.
  - Wash the ether solution with 30 mL of water and then dry it using magnesium sulfate.
  - Evaporate the ether under a vacuum to obtain a reddish-brown solid.
- Final Purification:
  - Further purify the solid using thin-layer chromatography with an ethanol:ethyl acetate (1:2) solvent system.<sup>[6]</sup>

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Address: 3281 E Guasti Rd

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